

"Antiproliferative agent-40" chemical structure and synthesis

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Compound of Interest

Compound Name: *Antiproliferative agent-40*

Cat. No.: *B12384485*

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In-Depth Technical Guide: Antiproliferative Agent-40

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical structure, synthesis, and biological activity of **Antiproliferative agent-40**, also identified as Compound 9 in the foundational research by Moon et al. (2006). This indirubin derivative has demonstrated significant antiproliferative effects and inhibitory activity against Cyclin-Dependent Kinase 2 (CDK2). This document details the chemical synthesis, quantitative biological data, and the elucidated mechanism of action involving the CDK2 signaling pathway, serving as a critical resource for researchers in oncology and medicinal chemistry.

Chemical Structure

Antiproliferative agent-40 is a novel synthesized analog of indirubin. The core structure is based on the indirubin scaffold, which is a bis-indole alkaloid. The systematic name for **Antiproliferative agent-40** (Compound 9) is N-[3-[1,3-dihydro-3-(hydroxyimino)-2H-indol-2-ylidene]-2,3-dihydro-2-oxo-1H-indol-5-yl]-butanamide.

The chemical structure is as follows:

Caption: Workflow for determining the IC₅₀ of **Antiproliferative agent-40** against CDK2.

Conclusion

Antiproliferative agent-40 (Compound 9) is a potent indirubin derivative with significant antiproliferative activity, particularly against breast cancer cell lines. Its mechanism of action through the inhibition of CDK2 makes it a promising candidate for further investigation in the development of targeted cancer therapies. This guide provides foundational information to support ongoing research and development efforts in this area. For detailed experimental procedures and comprehensive data, the original research paper by Moon et al. (2006) is the definitive reference.

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